

acetamidoxime uranium adsorption capacity comparison other adsorbents

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Compound Focus: Acetamidoxime

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Performance Comparison of Uranium Adsorbents

Adsorbent Material	Key Functional Groups / Composition	Maximum Reported Adsorption Capacity (mg U/g)	Key Performance Characteristics	Source Conditions
ACAO-AC-LDH [1]	Acetamidoxime (ACAO) & carboxylic anions co-intercalated in MgAl-Layered Double Hydroxide	339 mg/g	≥99.99% removal (from 3.65 ppb U seawater); exceptionally fast uptake; extremely high selectivity ($K_U^d \sim 10^6 \text{ mL g}^{-1}$)	Natural seawater (~3.65 ppb U)
TPEAC [2]	Phosphine oxide, amidoxime, carboxyl (multifunctional composite)	243.9 mg/g	High selectivity; synergistic effect between functional groups	Aqueous solution, pH=6

Adsorbent Material	Key Functional Groups / Composition	Maximum Reported Adsorption Capacity (mg U/g)	Key Performance Characteristics	Source Conditions
Fe₃O₄@ZIF-8 [3]	Metal-Organic Framework (ZIF-8) with magnetic core	523.5 mg/g	Ultra-high capacity; excellent selectivity; coordination & hydrogen bonding	Aqueous solution
MIL-101-DETA [3]	Metal-Organic Framework with diethylenetriamine grafting	350 mg/g	High capacity from post-synthetic modification	Aqueous solution
CP-AC [4]	Activated Carbon modified with Calcium Phosphate	58 mg/g	>94% removal in 5 minutes; effective for groundwater	Groundwater, neutral pH
CPAP [5]	Cyclized Polyacrylonitrile-Polyethyleneimine fiber	22.3 mg/g (from seawater)	Self-adaptative (pH-responsive); excellent anti-biofouling; good cycling stability	Natural seawater
U.S. DOE Advanced Amidoxime Polymers [6]	Amidoxime-based polymers	~6.56 mg/g (in 56 days)	More than 3x capacity improvement over older Japanese materials; benchmark for marine tests	Seawater exposure

Experimental Protocols for Key Adsorbents

The high performance of these materials is validated through standardized experimental procedures.

- 1. Adsorbent Synthesis

- **ACAO-AC-LDH: Acetamidoxime** (ACAO) and carboxylic anions are co-intercalated into the interlayers of a magnesium-aluminum layered double hydroxide (MgAl-LDH) through a swelling/restoration reaction [1].
 - **TPEAC:** A porous amidoxime-carboxyl matrix is first synthesized, after which phosphine oxide groups are embedded into this matrix using a straightforward impregnation method [2].
 - **CP-AC:** Activated carbon is modified by impregnation with a calcium chloride solution, followed by the slow addition of sodium phosphate, with the pH adjusted to neutral [4].
- **2. Adsorption Performance Evaluation**
 - **Batch Tests:** Experiments are typically conducted by adding a known amount of adsorbent to a solution containing uranium. Key parameters are varied, including:
 - **Initial Uranium Concentration:** To determine adsorption capacity [2] [4].
 - **pH:** As it significantly influences uranium speciation and adsorbent surface charge [3] [2].
 - **Contact Time:** To study adsorption kinetics and model the rate of uptake [1] [5].
 - **Presence of Competing Ions:** Essential for evaluating selectivity, especially in simulated or natural seawater which contains high concentrations of ions like Ca^{2+} , Mg^{2+} , and V^{5+} [1] [6] [5].
 - **Marine Tests:** For real-world validation, adsorbents are exposed to natural seawater in flow-through systems or by mooring adsorbent braids in the ocean for extended periods (e.g., 30-56 days) [6] [7] [5].
 - **3. Data and Mechanism Analysis**
 - **Capacity Calculation:** The amount of uranium adsorbed, Q_e (mg/g), is calculated using the formula: $Q_e = (C_i - C_e) * V / W$, where C_i and C_e are initial and equilibrium concentrations, V is solution volume, and W is adsorbent mass [4].
 - **Isotherm/Kinetic Modeling:** Data is fitted to models like Langmuir (monolayer adsorption) and pseudo-second-order (chemisorption) to understand the adsorption process [2] [5].
 - **Mechanism Elucidation:** Advanced techniques including **X-ray Photoelectron Spectroscopy (XPS)**, **Fourier-Transform Infrared Spectroscopy (FTIR)**, and **X-ray diffraction (XRD)** are used to confirm the coordination and binding between uranium and functional groups (e.g., amidoxime, phosphate, amine) [3] [2] [4].

Performance Analysis and Material Selection

The following diagram illustrates the relative positioning of different adsorbent categories based on their adsorption capacity and technology maturity, to aid in material selection.



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Key insights for selection:

- **Acetamidoxime-based ACAO-AC-LDH** stands out for its combination of very high capacity, **exceptional selectivity in real seawater, and ultrafast kinetics**, making it a top-tier candidate [1].
- **Multifunctional composites like TPEAC** demonstrate how combining amidoxime with other groups (e.g., phosphine oxide, carboxyl) creates a **synergistic effect**, enhancing capacity and selectivity [2].
- **MOFs/COFs** show the **highest lab-scale capacities** but often face challenges with **cost, stability in water, and large-scale production** for practical seawater application [3] [8].
- **Traditional amidoxime polymers** remain a **technically feasible and well-established** benchmark, especially for long-term marine testing [6] [7] [9].

Key Takeaways for Researchers

- **For Nuclear Waste Remediation:** Where uranium concentration is high and speed is crucial, **ACAO-AC-LDH's remarkable kinetics and high capacity** are highly advantageous [1].
- **For Seawater Extraction:** The critical metric is performance in **natural seawater**, not just simulated brine. **ACAO-AC-LDH** and advanced **amidoxime-functionalized polymers** have proven effective in this complex environment, balancing capacity with vital **selectivity against vanadium and other ions** [1] [6] [7].
- **Future Development** lies in creating robust, scalable, and multi-functional adsorbents. Strategies include post-synthetic modification, defect engineering, and developing smart materials with properties like pH-responsiveness and anti-biofouling [3] [5].

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References

1. Highly selective and ultrafast uptake of uranium from ... [pubs.rsc.org]

2. Phospho-Enriched amidoxime adsorbents utilizing ... [sciencedirect.com]
3. Advanced materials for uranium adsorption: a mini review ... [frontiersin.org]
4. Remediation of uranium from groundwater [link.springer.com]
5. Designing self-adaptative cyclized polyacrylonitrile ... [pmc.ncbi.nlm.nih.gov]
6. Amidoxime Polymers for Uranium Adsorption: Influence of ... [mdpi.com]
7. Adsorbents for the Uranium Capture from Seawater for a ... [pmc.ncbi.nlm.nih.gov]
8. Recent developments in the adsorption of uranium ions ... [sciencedirect.com]
9. Synthetic and Structural Chemistry of Uranyl-Amidoxime ... [mdpi.com]

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